

15,16-Dihydrotanshindiol C from Salvia miltiorrhiza: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 15,16-Dihydrotanshindiol C

Cat. No.: B3030361

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

15,16-Dihydrotanshindiol C is a diterpenoid compound isolated from the roots of *Salvia miltiorrhiza* Bunge (Danshen), a plant widely used in traditional Chinese medicine.^[1] This compound is of significant interest to the scientific community due to its potent activity as a thrombin inhibitor.^[1] Thrombin is a critical serine protease that plays a central role in the blood coagulation cascade, and its inhibition is a key therapeutic strategy for the prevention and treatment of thrombotic disorders. This guide provides a comprehensive overview of the available technical information on **15,16-Dihydrotanshindiol C**, including its properties, potential experimental protocols, and the current understanding of its biological context.

Chemical and Physical Properties

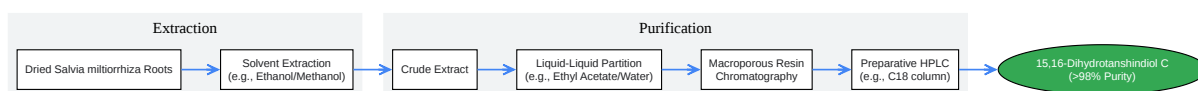
Limited specific data on the physicochemical properties of **15,16-Dihydrotanshindiol C** is available in public literature. However, its basic chemical information is summarized in the table below.

Property	Value
Molecular Formula	C ₁₈ H ₁₈ O ₅
Molecular Weight	314.33 g/mol
CAS Number	891854-96-9
Class	Diterpenoid

Isolation and Purification from *Salvia miltiorrhiza*

A specific, detailed protocol for the isolation and purification of **15,16-Dihydrotanshindiol C** has not been extensively published. However, based on general methods for the separation of diterpenoids from *Salvia miltiorrhiza*, a plausible workflow can be proposed. This typically involves solvent extraction followed by chromatographic separation techniques.

A generalized workflow for the isolation of diterpenoids from *Salvia miltiorrhiza* is presented below. It is important to note that optimization of solvents and chromatographic conditions would be necessary to achieve the specific isolation of **15,16-Dihydrotanshindiol C**.



[Click to download full resolution via product page](#)

A potential workflow for the isolation of **15,16-Dihydrotanshindiol C**.

Biological Activity and Mechanism of Action

The primary reported biological activity of **15,16-Dihydrotanshindiol C** is its potent inhibition of thrombin.^[1] Thrombin is a key enzyme that converts fibrinogen to fibrin, leading to the formation of a blood clot. Inhibitors of thrombin are crucial anticoagulant agents used in the management of various cardiovascular diseases, including deep vein thrombosis, pulmonary embolism, and stroke.

While **15,16-Dihydrotanshindiol C** is cited as a potent thrombin inhibitor, specific quantitative data, such as its half-maximal inhibitory concentration (IC₅₀), are not readily available in the reviewed scientific literature. The determination of such values would be a critical step in further characterizing its therapeutic potential.

Experimental Protocols

Thrombin Inhibition Assay (Fluorometric)

The following is a representative protocol for a fluorometric thrombin inhibitor screening assay that can be adapted to determine the inhibitory activity of **15,16-Dihydrotanshindiol C**. This protocol is based on commercially available kits and common laboratory practices.

Objective: To determine the IC₅₀ value of **15,16-Dihydrotanshindiol C** for thrombin inhibition.

Materials:

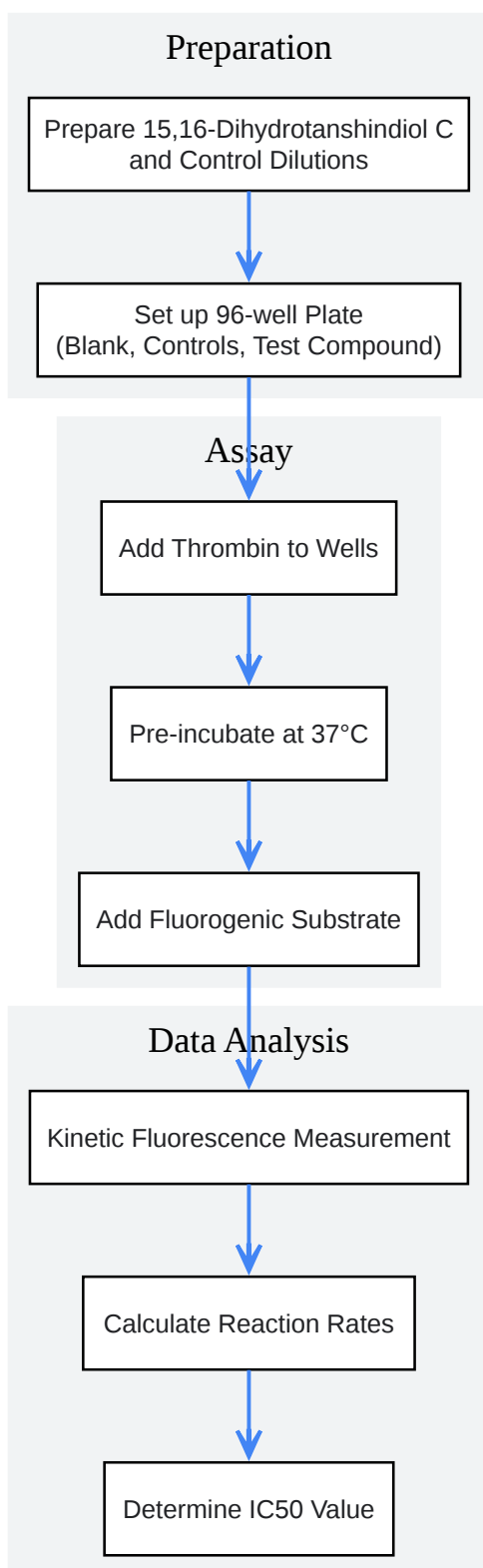
- **15,16-Dihydrotanshindiol C**
- Human Thrombin
- Fluorogenic Thrombin Substrate (e.g., Boc-Asp(OBzl)-Pro-Arg-AMC)
- Assay Buffer (e.g., Tris-HCl, pH 8.0, with NaCl and CaCl₂)
- 96-well black microplate
- Fluorometric microplate reader (Excitation/Emission ~350-380 nm / ~440-460 nm)
- Known thrombin inhibitor as a positive control (e.g., Argatroban)
- DMSO for compound dissolution

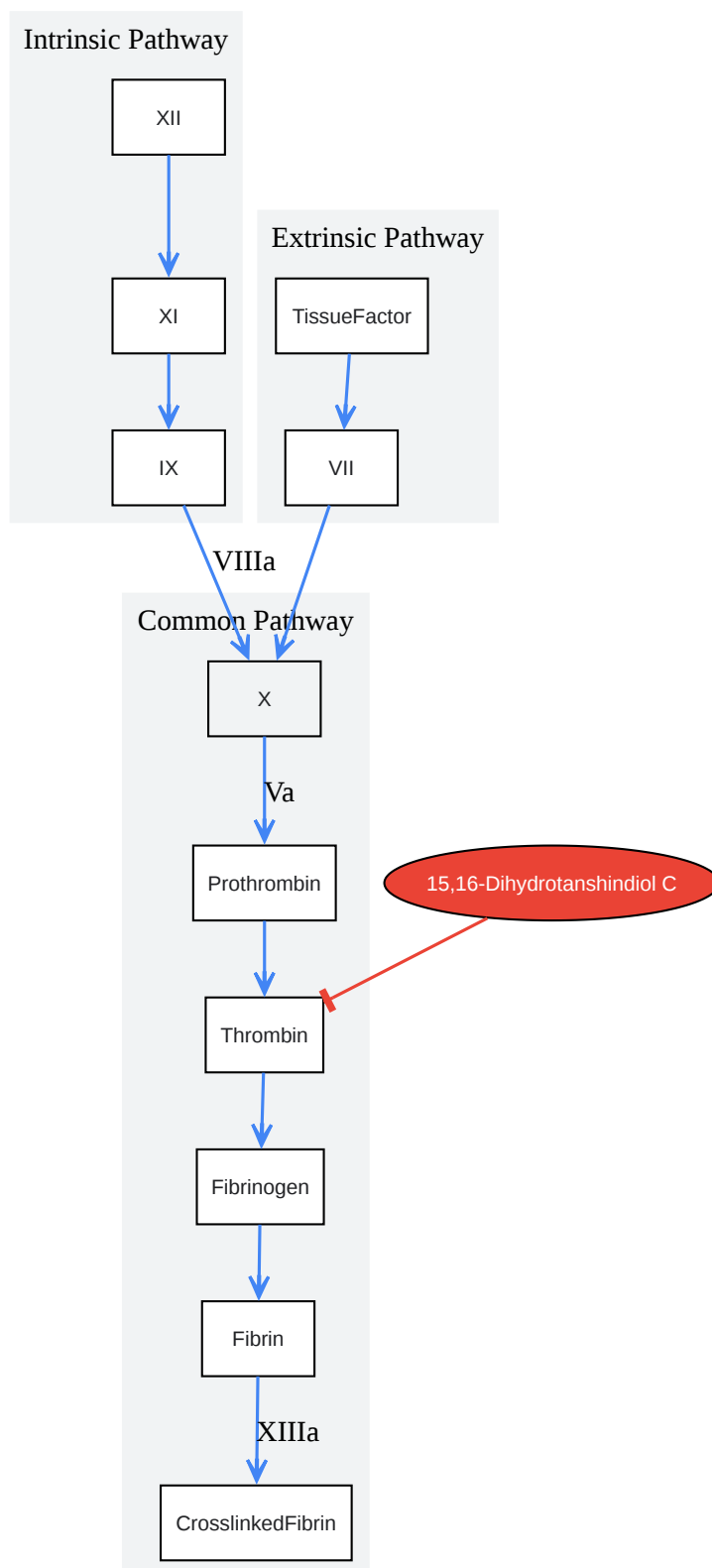
Procedure:

- Compound Preparation:
 - Prepare a stock solution of **15,16-Dihydrotanshindiol C** in DMSO.

- Create a series of dilutions of the stock solution in assay buffer to achieve a range of final assay concentrations.
- Assay Setup:
 - In a 96-well black microplate, add the following to respective wells:
 - Blank: Assay Buffer
 - Negative Control: Assay Buffer + Thrombin
 - Positive Control: Assay Buffer + Thrombin + Positive Control Inhibitor
 - Test Compound: Assay Buffer + Thrombin + **15,16-Dihydrotanshindiol C** (at various concentrations)
- Pre-incubation:
 - Add the thrombin solution to the wells containing the assay buffer and the test compound or controls.
 - Incubate the plate at 37°C for 10-15 minutes to allow for the interaction between the inhibitor and the enzyme.
- Reaction Initiation:
 - Add the fluorogenic thrombin substrate to all wells to initiate the enzymatic reaction.
- Measurement:
 - Immediately place the microplate in a fluorometric plate reader.
 - Measure the fluorescence intensity kinetically at 37°C for a set period (e.g., 30-60 minutes), with readings taken every 1-2 minutes.
- Data Analysis:
 - Calculate the rate of substrate cleavage (increase in fluorescence over time) for each well.

- Normalize the rates of the test compound wells to the negative control (100% activity) and the blank (0% activity).
- Plot the percentage of thrombin inhibition versus the concentration of **15,16-Dihydrotanshindiol C**.
- Determine the IC50 value by fitting the data to a dose-response curve.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [15,16-Dihydrotanshindiol C from Salvia miltiorrhiza: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3030361#15-16-dihydrotanshindiol-c-from-salvia-miltiorrhiza]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com